

A Comparative Guide to Aluminum-Based Materials as Alternatives to Rare-Earth Materials

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Compound of Interest

Compound Name: *Dialuminium*

Cat. No.: *B1238714*

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The term "**dialuminium**" does not refer to a specific, commercially available material that serves as a direct replacement for rare-earth elements. However, the field of materials science has seen significant research into various aluminum-based materials, including alloys and compounds, as potential alternatives to rare-earth materials in several critical applications. This guide provides a comparative overview of the performance of these aluminum-based alternatives against their rare-earth counterparts in the domains of permanent magnets, phosphors for lighting, and catalysts.

Permanent Magnets: Alnico vs. Rare-Earth Magnets

Permanent magnets are crucial components in a vast array of technologies, from electric motors and generators to consumer electronics and medical devices. For decades, Alnico, an alloy of aluminum, nickel, and cobalt, was the material of choice for high-strength permanent magnets. However, the advent of rare-earth magnets, namely Neodymium (NdFeB) and Samarium-Cobalt (SmCo) magnets, revolutionized the field with their significantly higher magnetic strength.

The following table summarizes the key magnetic and physical properties of Alnico, NdFeB, and SmCo magnets. The values presented are typical ranges for various grades of each magnet type.

Property	Alnico (Cast & Sintered)	Neodymium (NdFeB) (Sintered)	Samarium-Cobalt (SmCo) (Sintered)
Remanence (Br)	0.6 - 1.35 T	1.1 - 1.48 T	0.8 - 1.15 T
Coercivity (HcB)	38 - 150 kA/m	868 - 955 kA/m	600 - 800 kA/m
Intrinsic Coercivity (HcJ)	40 - 160 kA/m	955 - 2786 kA/m	700 - 2000 kA/m
Maximum Energy Product ((BH)max)	10 - 70 kJ/m ³	263 - 422 kJ/m ³	120 - 240 kJ/m ³
Maximum Operating Temperature	450 - 550 °C	80 - 230 °C	250 - 350 °C
Corrosion Resistance	Excellent	Poor (requires coating)	Very Good

The magnetic properties of permanent magnets are experimentally determined using a hysteresigraph or a vibrating sample magnetometer (VSM) in a closed magnetic circuit, following standards such as ASTM A977/A977M and IEC 60404-5.[1][2]

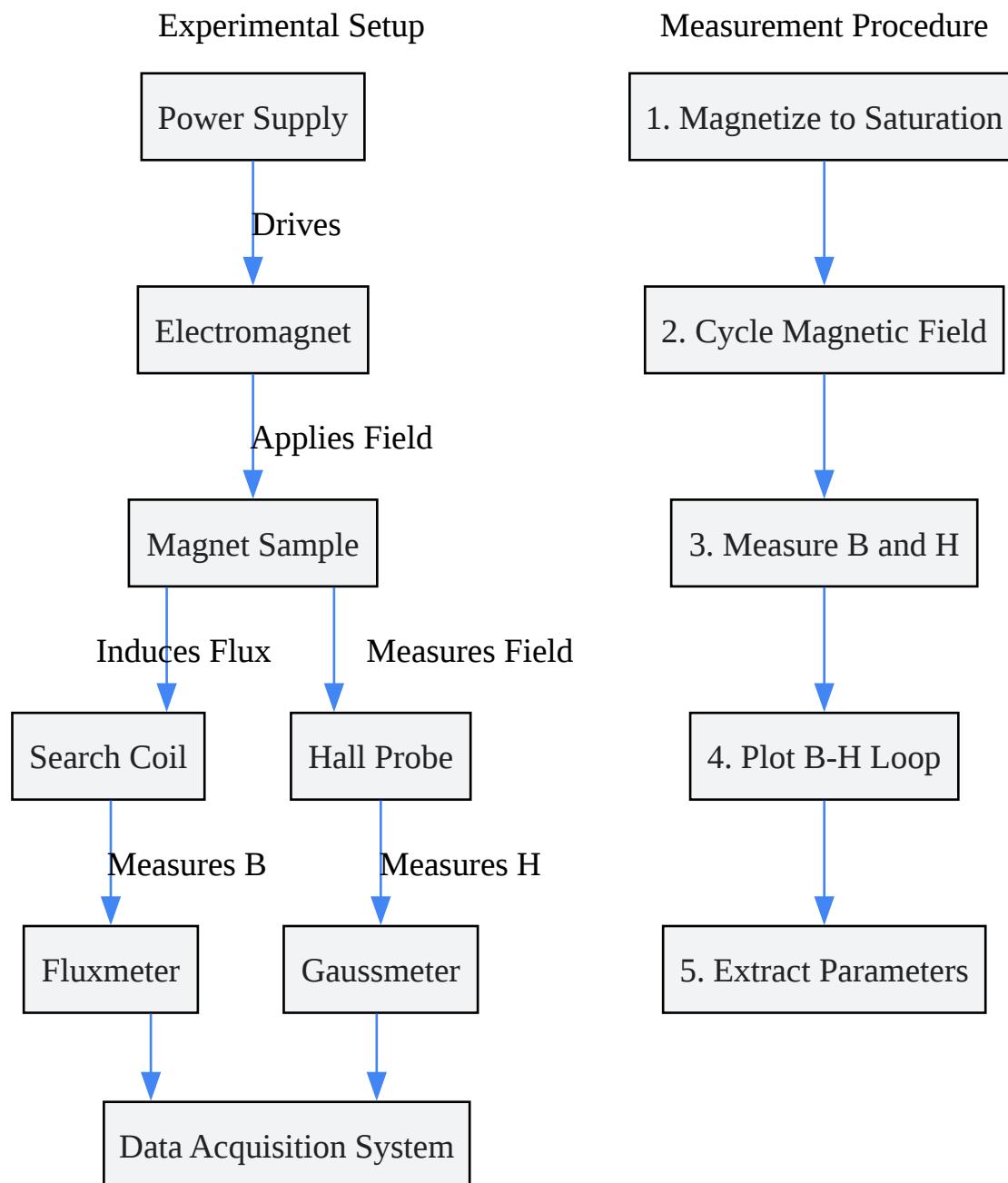
Objective: To measure the magnetic hysteresis loop of a permanent magnet material to determine its remanence (Br), coercivity (Hc), and maximum energy product ((BH)max).

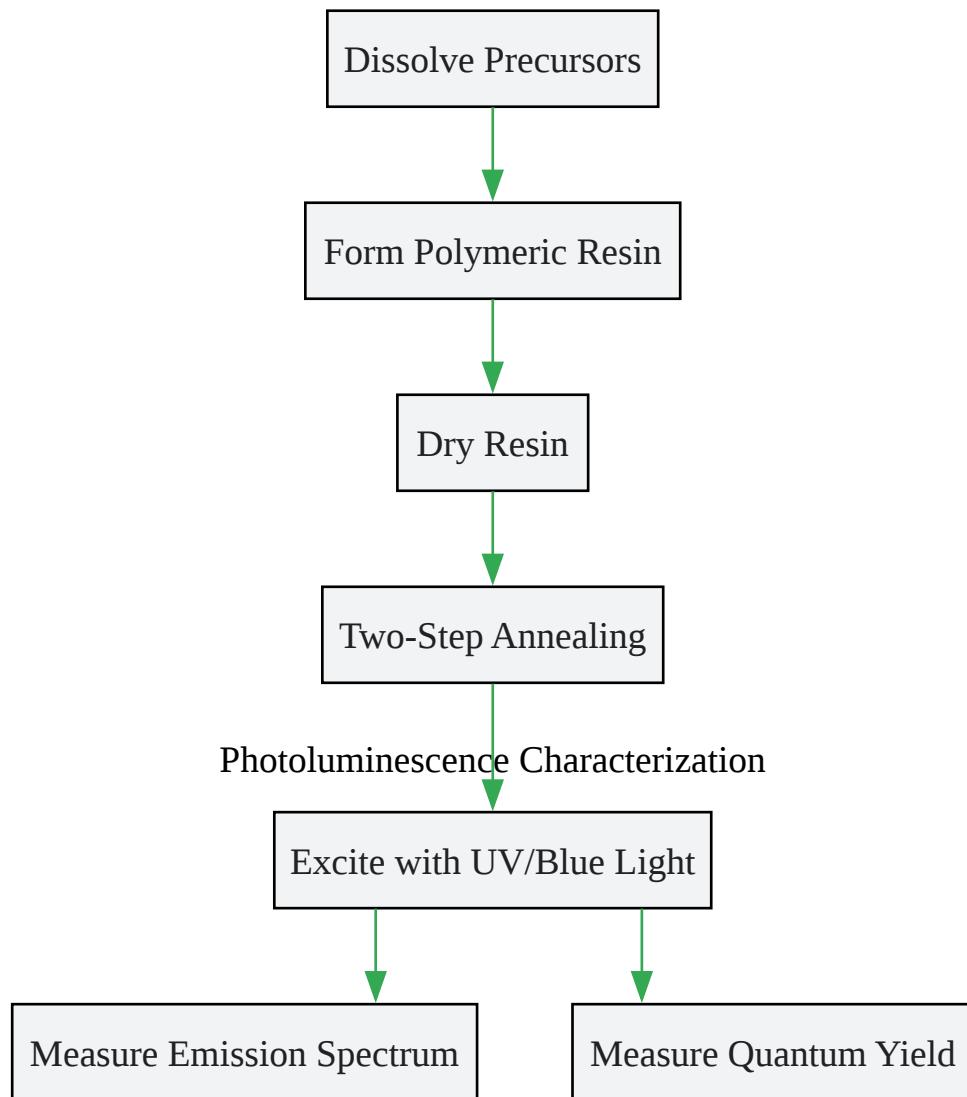
Apparatus:

- Hysteresigraph: An electromagnet to generate a controlled magnetic field, a search coil to measure the magnetic flux density (B), and a Hall probe or similar sensor to measure the magnetic field strength (H).
- Power Supply: To drive the electromagnet.
- Fluxmeter and Gaussmeter: To measure the outputs from the search coil and Hall probe.
- Data Acquisition System: To record and plot the B-H hysteresis loop.

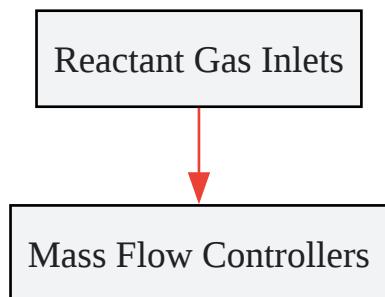
Procedure:

- A sample of the magnet material, typically a cylinder or prism, is placed between the poles of the electromagnet.
- The sample is first magnetized to saturation by applying a strong magnetic field.
- The applied magnetic field is then cycled from the positive maximum, down to a negative maximum, and back to the positive maximum.
- Throughout the cycle, the magnetic field strength (H) and the corresponding magnetic flux density (B) in the material are continuously measured.
- The data is plotted as a B-H curve, which forms the hysteresis loop.
- From the hysteresis loop, the following parameters are extracted:
 - Remanence (Br): The magnetic induction remaining in the magnet after the applied magnetic field is removed (H=0).[3][4]
 - Coercivity (Hc): The intensity of the reversed magnetic field required to reduce the magnetic induction to zero.[3][4]
 - Maximum Energy Product ((BH)_{max}): The point on the demagnetization curve (the second quadrant of the hysteresis loop) where the product of B and H is at its maximum.[3]

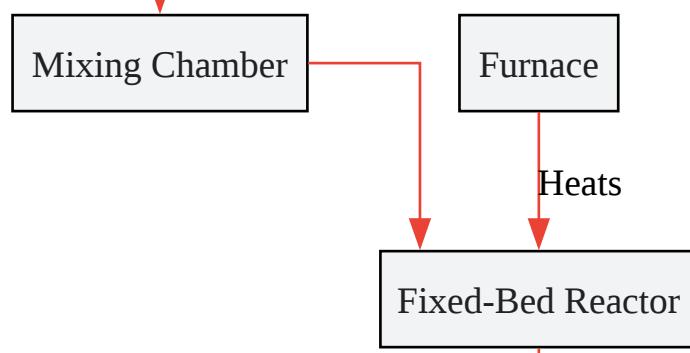


Synthesis of g -YAB Phosphor

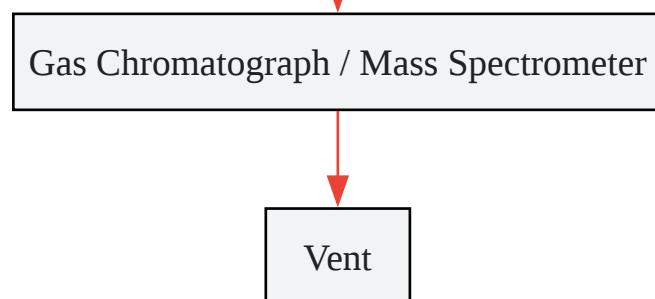
Gas Delivery System



Reactor System



Analysis System

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